

An In-depth Technical Guide to the Physicochemical Properties of 2-(Methoxymethyl)furan

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Compound of Interest

Compound Name: 2-(Methoxymethyl)furan

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This technical guide provides a comprehensive overview of the boiling point and density of **2-(Methoxymethyl)furan**, a heteroaromatic compound with applications in flavor chemistry and as a potential biomarker for the consumption of certain foods.^[1] This document is intended for researchers, scientists, and professionals in drug development who require detailed information on the physical properties and relevant experimental methodologies associated with this compound.

Physicochemical Data

The boiling point and density of **2-(Methoxymethyl)furan** are summarized in the table below. These properties are crucial for its purification, handling, and application in various chemical processes.

Property	Value	Conditions
Boiling Point	134-135 °C	Atmospheric Pressure
Density	1.02 g/cm ³	At 20°C relative to water at 4°C

Table 1: Boiling Point and Density of **2-(Methoxymethyl)furan**.^[1]

Experimental Protocols

While specific experimental protocols for the determination of the boiling point and density of **2-(Methoxymethyl)furan** are not detailed in the provided search results, standard laboratory procedures for these measurements are well-established.

1. Determination of Boiling Point:

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a compound like **2-(Methoxymethyl)furan**, the boiling point would typically be determined using one of the following methods:

- **Simple Distillation:** A sample of **2-(Methoxymethyl)furan** is heated in a distillation apparatus at atmospheric pressure. The temperature of the vapor that is in equilibrium with the boiling liquid is measured with a thermometer. The constant temperature observed during the distillation of the pure compound is recorded as its boiling point.
- **Micro Boiling Point Determination (Siwoloboff Method):** For smaller quantities, a capillary tube sealed at one end is inverted and placed inside a larger tube containing a small amount of the sample. This assembly is then heated in a controlled manner. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is recorded as the boiling point.

2. Determination of Density:

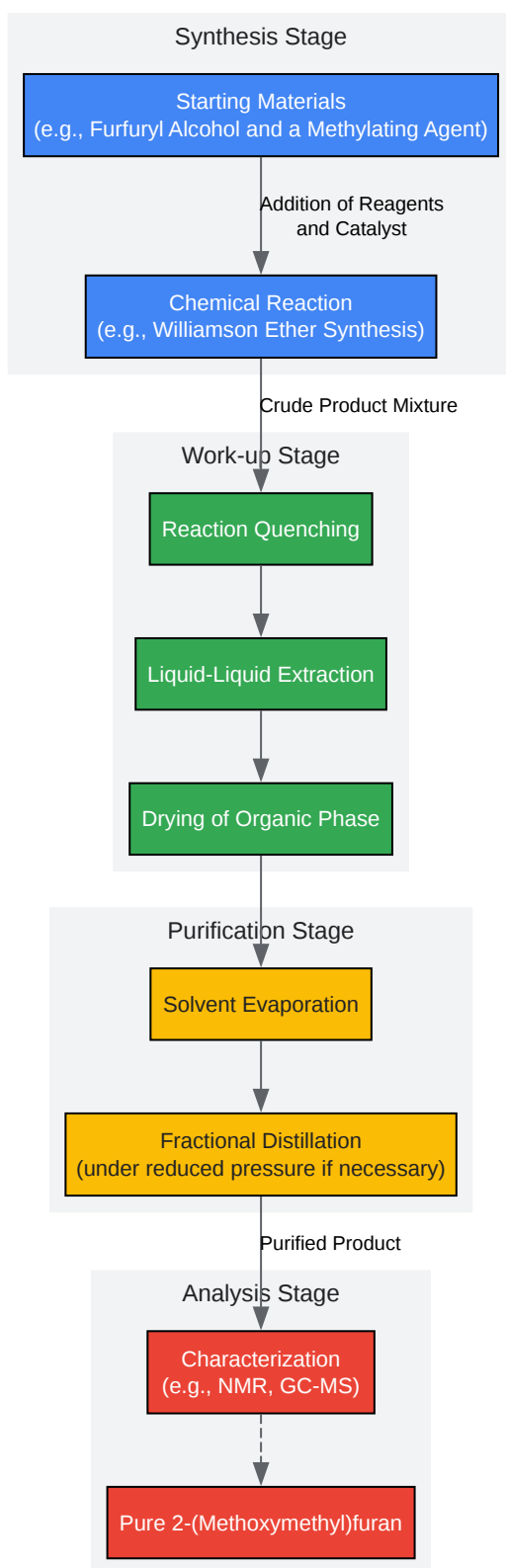
The density of a liquid is its mass per unit volume. The density of **2-(Methoxymethyl)furan** can be accurately measured using the following standard methods:

- **Pycnometer Method:** A pycnometer, a flask with a specific and accurately known volume, is weighed empty. It is then filled with **2-(Methoxymethyl)furan** and weighed again. The mass of the liquid is determined by subtraction. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The measurement is typically performed at a constant temperature, such as 20°C, using a water bath.
- **Hydrometer Method:** A hydrometer, a calibrated instrument, is floated in a sample of **2-(Methoxymethyl)furan**. The density is read directly from the scale on the hydrometer at the

point where the surface of the liquid meets the stem. This method is quicker but generally less precise than the pycnometer method.

Logical Workflow for Synthesis and Purification

The following diagram illustrates a general workflow for the synthesis and purification of a furan derivative, which would be applicable to **2-(Methoxymethyl)furan**. This process typically involves a chemical reaction to form the furan ring or modify a furan precursor, followed by separation and purification steps to isolate the final product.



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A general workflow for the synthesis and purification of **2-(Methoxymethyl)furan**.

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References

- 1. Showing Compound 2-(Methoxymethyl)furan (FDB012560) - FooDB [foodb.ca]
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